

Technical Support Center: Yixingensin Reference Standard Purity & Storage

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Compound of Interest

Compound Name:	Yixingensin
CAS No.:	158642-42-3
Cat. No.:	B1181414

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Executive Summary: Compound Identity & Critical Properties

Yixingensin is a flavonoid glycoside, specifically Ombuin-3-O- β -D-glucopyranoside.[1] Its structural integrity relies heavily on the stability of its glycosidic bond and the protection of its free phenolic hydroxyl groups.

Property	Specification
CAS Number	158642-42-3
Chemical Name	Ombuin-3-O-β-D-glucoside
Molecular Formula	C ₂₃ H ₂₄ O ₁₂
Molecular Weight	492.43 Da
Core Structure	7,4'-Dimethylquercetin backbone with a glucose moiety at C-3
Critical Vulnerabilities	Hydrolysis (Acid/Enzyme), Photo-oxidation, Hygroscopicity

Part 1: Core Storage Directives (The Golden Rules)

To maintain >98% purity over long-term storage, adherence to the following environmental controls is mandatory.

1. Thermal Management

- Solid State: Store at -20°C or below. At this temperature, thermodynamic degradation rates (decarboxylation or deglycosylation) are kinetically arrested.
- Solution State: Solutions are inherently unstable.
 - Short-term (Hours): Keep on ice (4°C).
 - Medium-term (Days): Store at -80°C.
 - Rule of Thumb: Never store solutions above -20°C for more than 14 days.

2. Photostability (Light Protection)

Yixingensin contains a chromophore system (flavonoid backbone) sensitive to UV-Vis radiation. Exposure triggers photo-oxidative coupling and ring cleavage.

- Protocol: Always use Amber Glass Vials or wrap clear vials in aluminum foil.

- Lab Handling: Minimize exposure to direct sunlight or high-intensity fluorescent bench lights.

3. Moisture & Atmosphere

- Hygroscopicity: As a glycoside, the glucose moiety makes the molecule hygroscopic. Moisture absorption catalyzes hydrolysis.
- Inert Gas: Flush opened vials with Nitrogen (N₂) or Argon before resealing to prevent oxidative degradation of the free hydroxyls at the C-5 and C-3' positions.

Part 2: Troubleshooting & FAQs

Direct answers to common experimental deviations.

Q1: My HPLC chromatogram shows a new peak appearing at a different retention time after 24 hours in solution. What happened?

Diagnosis: You are likely observing Hydrolysis. Mechanism: The glycosidic bond at the C-3 position is susceptible to hydrolysis, especially in acidic solvents or if the sample contains residual water. The new peak is likely the aglycone, Ombuin (7,4'-Dimethylquercetin), which is more hydrophobic and will elute later on a Reverse-Phase (C18) column. Solution:

- Check the pH of your mobile phase/diluent. Avoid highly acidic conditions (pH < 2) for long durations.
- Inject fresh standards immediately after reconstitution.
- Visualization: See the Degradation Pathway diagram below.

Q2: The yellow powder has turned slightly orange/brown. Is it still usable?

Diagnosis: This indicates Surface Oxidation or Photo-degradation. Mechanism: The free hydroxyl groups (specifically at C-5 and C-3') can oxidize into quinones upon exposure to air and light, causing a bathochromic shift (darkening). Action:

- Perform a purity check via HPLC.[1]
- If purity is >95%, you may repurify or use with a correction factor.

- If <90%, discard the standard. The oxidation products can act as radical scavengers, interfering with bioassays.

Q3: Can I use DMSO for stock solutions?

Answer: Yes, DMSO is the preferred solvent for stock solutions due to high solubility and stability.

- Protocol: Prepare a 10 mM stock in anhydrous DMSO.
- Storage: Aliquot into single-use volumes (e.g., 20 μ L) to avoid freeze-thaw cycles.
- Warning: DMSO is hygroscopic. Store DMSO stocks in a desiccator at -20°C.

Q4: I see a "double peak" or shoulder in the LC-MS. Is this an isomer?

Diagnosis: Possible Rotamerism or Tautomerism, but more likely a pH mismatch. Explanation: Flavonoids can undergo ionization changes based on mobile phase pH. If the pH is near the pKa of the phenolic protons (approx. pKa 6-8), you may see peak splitting. Fix: Ensure your mobile phase is buffered (e.g., 0.1% Formic Acid) to keep the molecule in a protonated, neutral state.

Part 3: Experimental Protocols

Protocol A: Reconstitution & Aliquoting (The "Zero-Degradation" Workflow)

Objective: Create a stable stock solution while minimizing moisture and oxygen exposure.

- Equilibration: Allow the reference standard vial to reach room temperature before opening (prevents water condensation on the cold solid).
- Weighing: Weigh the required amount (e.g., 1 mg) in a low-humidity environment (<40% RH).
- Solvent Addition: Add anhydrous DMSO to achieve a concentration of 10 mM. Vortex gently for 30 seconds.

- Inerting: Gently blow a stream of Nitrogen gas into the headspace of the master vial.
- Aliquoting: Immediately dispense 20-50 μL aliquots into amber HPLC vials with PTFE-lined caps.
- Freezing: Snap-freeze aliquots in liquid nitrogen (optional) or place directly into -80°C storage.

Protocol B: Purity Verification via HPLC-DAD

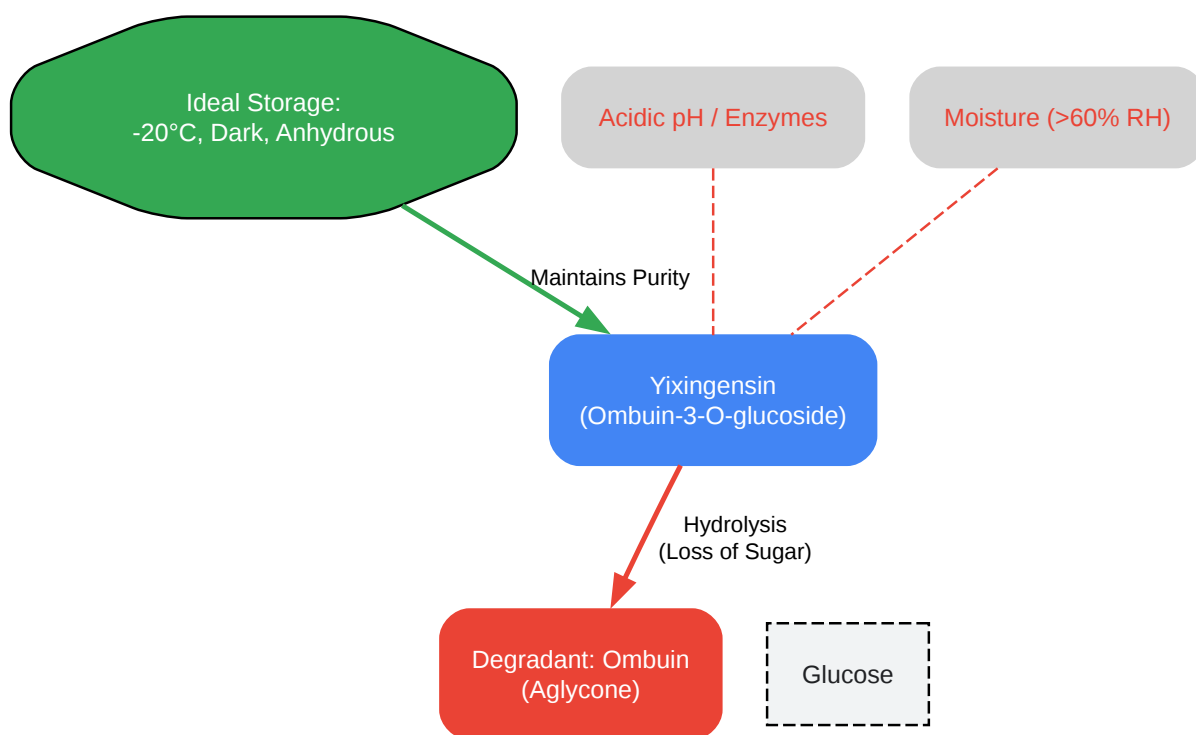
Use this method to validate standard integrity.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 4.6 x 150 mm, 5 μm).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 10% B to 90% B over 20 minutes.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm (aromatic backbone) and 360 nm (flavonol Band I).
- Acceptance Criteria: Single peak >98% area integration.

Part 4: Visualizations

Figure 1: Yixingensin Stability & Degradation Logic

This diagram illustrates the primary degradation pathway (Hydrolysis) and the storage logic to prevent it.

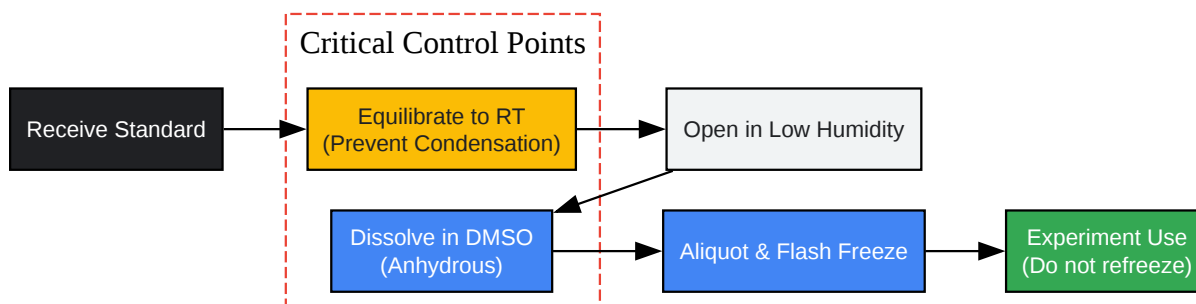


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Caption: Figure 1. Hydrolytic degradation pathway of **Yixingensin** into its aglycone Ombuin, triggered by moisture and acidity.

Figure 2: Reference Standard Handling Workflow

A self-validating decision tree for researchers.



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Caption: Figure 2. Step-by-step handling workflow to minimize hygroscopic damage and oxidative stress.

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